

# What are the chemical properties of BOC-L-Phenylalanine-13C?

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## Compound of Interest

Compound Name: BOC-L-Phenylalanine-13C

Cat. No.: B558238

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An In-depth Technical Guide to BOC-L-Phenylalanine-13C

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-(tert-Butoxycarbonyl-<sup>13</sup>C)-L-phenylalanine (BOC-L-Phenylalanine-<sup>13</sup>C), an isotopically labeled amino acid derivative critical for advancements in peptide synthesis, drug development, and metabolic research. This document offers detailed data, experimental protocols, and workflow visualizations to support its application in sophisticated research environments.

## Core Chemical Properties and Identifiers

BOC-L-Phenylalanine-<sup>13</sup>C is a derivative of the amino acid L-phenylalanine, where the amino group is protected by a tert-butoxycarbonyl (Boc) group containing a stable <sup>13</sup>C isotope at the carbonyl carbon. This isotopic label provides a valuable tool for Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS) based studies, allowing for precise tracking and quantification.

## Data Presentation: Chemical Identifiers

Identifier	Value
IUPAC Name	(2S)-2-[(tert-butoxycarbonyl- <sup>13</sup> C)amino]-3-phenylpropanoic acid
Synonyms	N-(tert-Butoxy(carbonyl- <sup>13</sup> C)-L-phenylalanine, Boc- <sup>13</sup> C-Phe-OH
Molecular Formula	C <sub>13</sub> <sup>13</sup> CH <sub>19</sub> NO <sub>4</sub> [1]
Molecular Weight	266.30 g/mol [1][2]
CAS Number	84771-22-2[1][2]
InChI Key	ZYJPUMXJBDHSIF-AWQALXNMSA-N
SMILES String	CC(C)(C)O--INVALID-LINK--N--INVALID-LINK--C(O)=O

## Data Presentation: Physicochemical Properties

Property	Value
Appearance	White fine crystalline powder[3][4]
Melting Point	85-87 °C
Optical Activity	[α] <sub>20</sub> /D +25°, c = 1 in ethanol
Isotopic Purity	99 atom % <sup>13</sup> C
Solubility	Soluble in methanol, dichloromethane, dimethylformamide, and N-methyl-2-pyrrolidone[4][5]
Storage	Store refrigerated (+2°C to +8°C), desiccated, and protected from light[2][6]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of BOC-L-Phenylalanine-<sup>13</sup>C are crucial for its effective use.

## Synthesis of BOC-L-Phenylalanine-<sup>13</sup>C

This protocol describes a general method for the N-Boc protection of L-phenylalanine. To synthesize the <sup>13</sup>C-labeled version, one would use <sup>13</sup>C-labeled Di-tert-butyl dicarbonate.

### Materials:

- L-Phenylalanine
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O), <sup>13</sup>C-labeled at one carbonyl carbon
- Sodium hydroxide (NaOH)
- tert-Butanol
- Water
- Pentane or Hexane
- Potassium hydrogen sulfate (KHSO<sub>4</sub>)
- Ethyl ether or Ethyl acetate

### Procedure:

- Dissolution: Dissolve sodium hydroxide in water in a reaction flask. Initiate stirring and add L-phenylalanine at ambient temperature.<sup>[7]</sup>
- Solvent Addition: Add tert-butanol to the well-stirred, clear solution.<sup>[7]</sup>
- Boc Protection: Add <sup>13</sup>C-labeled Di-tert-butyl dicarbonate dropwise to the solution over 1 hour. A white precipitate may form. Allow the reaction to proceed overnight with continuous stirring at room temperature.<sup>[7]</sup>
- Extraction (Work-up):
  - Extract the reaction mixture with pentane to remove unreacted (Boc)<sub>2</sub>O.<sup>[7]</sup>

- Acidify the remaining aqueous layer to a pH of 1-1.5 by carefully adding a saturated solution of potassium hydrogen sulfate. This will be accompanied by the evolution of CO<sub>2</sub>.  
[7]
- Extract the acidified aqueous layer multiple times with ethyl ether or ethyl acetate.[7]
- Purification:
  - Combine the organic layers, wash with water, and dry over anhydrous sodium sulfate.[7]
  - Remove the solvent under reduced pressure.[7]
  - The resulting oil or solid can be crystallized from a solvent/anti-solvent system such as ethyl acetate/hexane to yield the pure product.[7]
- Drying: Collect the white crystalline product by filtration, wash with cold pentane, and dry under vacuum.[7]

## Verification of <sup>13</sup>C Incorporation by Mass Spectrometry

Mass spectrometry is the gold standard for confirming the successful incorporation of the <sup>13</sup>C isotope.[8]

Materials:

- Synthesized BOC-L-Phenylalanine-<sup>13</sup>C
- Appropriate solvents for sample preparation (e.g., methanol, acetonitrile, water)
- Mass spectrometer (e.g., LC-MS system)

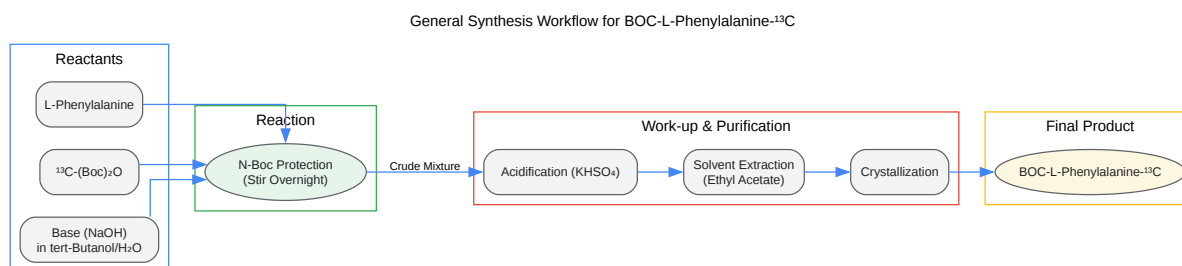
Procedure:

- Sample Preparation: Prepare a dilute solution of the synthesized compound in a suitable solvent.
- Mass Spectrometry Analysis:
  - Infuse the sample directly or inject it into an LC-MS system.

- Acquire a full scan mass spectrum (MS1) in a suitable ionization mode (e.g., Electrospray Ionization - ESI).
- Data Analysis:
  - Analyze the resulting spectrum to identify the molecular ion peak.
  - The mass-to-charge ratio ( $m/z$ ) of the molecular ion should correspond to the theoretical mass of BOC-L-Phenylalanine- $^{13}\text{C}$  (266.30 g/mol ). This will show a +1 Da mass shift compared to the unlabeled compound (265.31 g/mol ).<sup>[8]</sup>
  - The presence and high relative intensity of the M+1 peak confirm the successful and efficient incorporation of the single  $^{13}\text{C}$  isotope.<sup>[8]</sup>

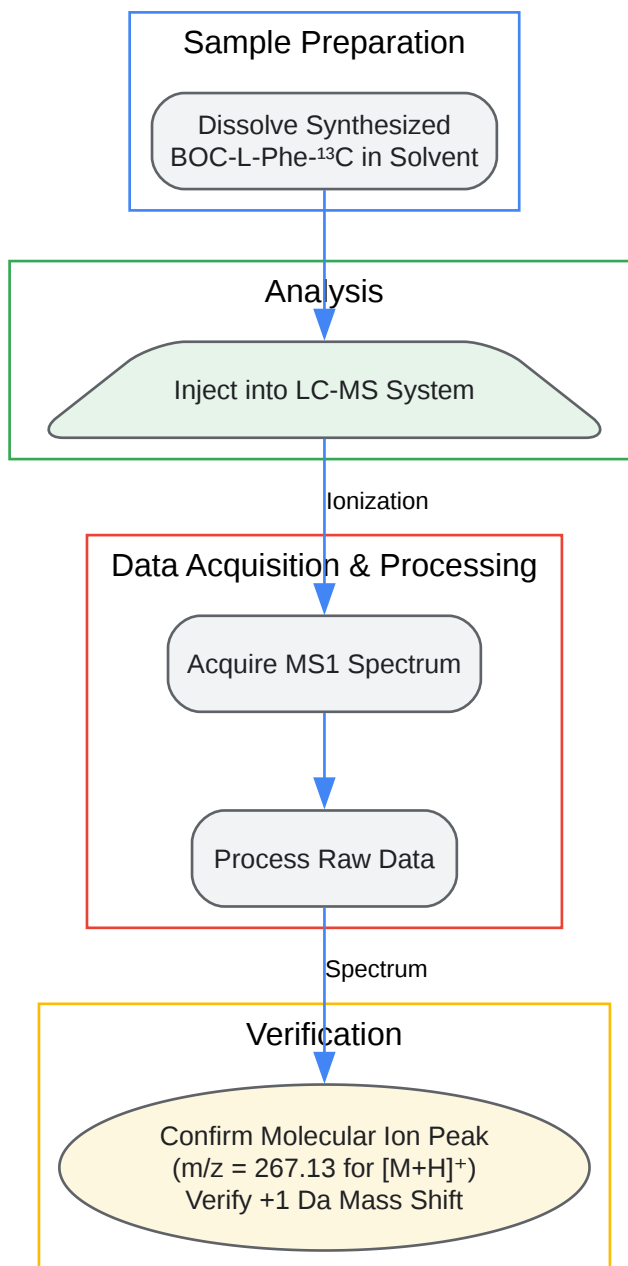
## Mandatory Visualizations

Diagrams illustrating key workflows provide a clear visual representation of the experimental processes.



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Caption: General synthesis workflow for BOC-L-Phenylalanine- $^{13}\text{C}$ .

Mass Spectrometry Workflow for  $^{13}\text{C}$  Incorporation Analysis

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Caption: Mass Spectrometry Workflow for  $^{13}\text{C}$  Incorporation Analysis.[8]

## Applications in Research and Drug Development

The unique properties of BOC-L-Phenylalanine- $^{13}\text{C}$  make it an invaluable tool in several scientific domains.

- **Peptide Synthesis:** It serves as a fundamental building block in Boc-based solid-phase peptide synthesis (SPPS). The  $^{13}\text{C}$  label allows for the site-specific incorporation of an NMR-active nucleus, which is essential for analyzing the structure and dynamics of the resulting peptides.[3][9]
- **Drug Development:** In the creation of peptide-based therapeutics, this labeled amino acid is used to investigate drug metabolism, pharmacokinetics (ADME), and target engagement.[3][9] Its hydrophobic nature and aromatic side chain can enhance the stability and bioactivity of peptide drugs.[3]
- **Metabolic Research:** The stable  $^{13}\text{C}$  label can be traced in biological systems to elucidate metabolic pathways involving phenylalanine.[9]
- **Quantitative Proteomics:** It is used to synthesize isotope-labeled peptides which serve as internal standards for highly accurate protein quantitation via mass spectrometry.[1][2]
- **Biomolecular NMR:** The compound is widely used in biomolecular NMR applications to provide site-specific information for structural and functional studies of proteins and peptides.[2][6]

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